

Technical Support Center: Safe Disposal of 2-Hydroxyethyl Acetate Waste

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Compound of Interest

Compound Name: 2-Hydroxyethyl acetate

Cat. No.: B165343

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This guide provides researchers, scientists, and drug development professionals with detailed procedures for the safe disposal of **2-hydroxyethyl acetate** waste.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-hydroxyethyl acetate**?

A1: **2-Hydroxyethyl acetate** is known to cause serious eye irritation and potential damage.^[1]^[2] It may also lead to irritation of the skin, respiratory system, and digestive tract.^[3]^[4] The substance is combustible, presenting a fire hazard.^[5]

Q2: Is **2-hydroxyethyl acetate** waste considered hazardous waste?

A2: While **2-hydroxyethyl acetate** is not specifically listed as a hazardous waste under the RCRA P-Series or U-Series, chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste based on its characteristics.^[3] It is crucial to consult federal (EPA 40 CFR Parts 261.3), state, and local hazardous waste regulations to ensure complete and accurate classification.^[3]

Q3: What is the recommended general disposal method for **2-hydroxyethyl acetate** waste?

A3: The recommended method for disposal is through a licensed chemical destruction facility or by controlled incineration equipped with a flue gas scrubber.^[1] Do not discharge 2-

hydroxyethyl acetate waste into sewer systems or allow it to contaminate water, food, or feed.
[1]

Q4: What personal protective equipment (PPE) should be worn when handling **2-hydroxyethyl acetate** waste?

A4: When handling this chemical waste, it is essential to wear appropriate personal protective equipment, including chemical-impermeable gloves, protective clothing, and eye/face protection.[1][4] All handling should occur in a well-ventilated area.[1]

Q5: How should I dispose of empty **2-hydroxyethyl acetate** containers?

A5: Empty containers can be triple-rinsed (or the equivalent) and then offered for recycling or reconditioning.[1] Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill.[1] For combustible packaging materials, controlled incineration with flue gas scrubbing is a possible disposal route.[1]

Troubleshooting Guide

Issue Encountered	Recommended Action
Accidental Spill	Immediately evacuate personnel to a safe area, upwind of the spill if possible. Remove all sources of ignition and ensure adequate ventilation.[1] Absorb the spill with an inert material such as sand or vermiculite and collect it into a suitable, closed container for disposal. [3][6]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.[1][3]
Skin Contact	Remove contaminated clothing and wash the affected skin area with soap and plenty of water. If irritation develops or persists, seek medical attention.[1][3]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek immediate medical attention.[1][3]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

Data Presentation

Table 1: Physical and Chemical Properties of **2-Hydroxyethyl Acetate**

Property	Value
Molecular Formula	C4H8O3[3][7]
Molecular Weight	104.11 g/mol [3]
Appearance	Colorless liquid[3][5]
Odor	Almost odorless[5]
Boiling Point	184.0 - 188.0 °C[3]
Flash Point	88 °C[3]
Density	1.1080 g/cm³[3]
Water Solubility	Miscible[3][4]

Experimental Protocols

Protocol for Safe Disposal of **2-Hydroxyethyl Acetate** Waste

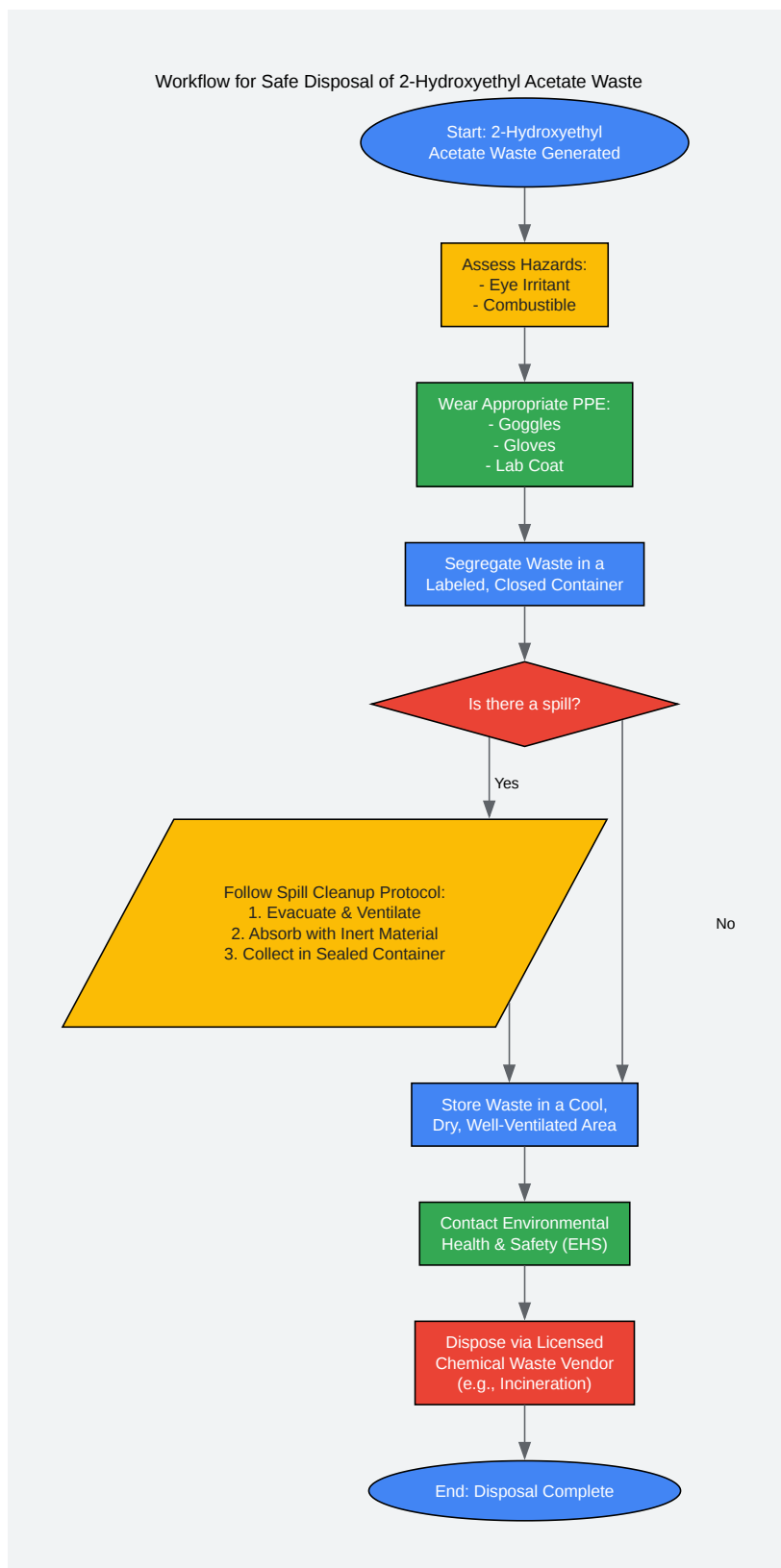
- Waste Identification and Segregation:
 - Clearly label a dedicated, chemically resistant waste container for "**2-Hydroxyethyl Acetate** Waste".
 - Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Waste Accumulation:
 - Store the waste container in a cool, dry, and well-ventilated secondary containment area, away from incompatible materials such as strong oxidizing agents.[3]
 - Keep the container tightly closed when not in use.[3]
- Arranging for Disposal:
 - Contact your institution's EHS office to schedule a pickup for hazardous waste.

- Provide them with an accurate description of the waste, including its composition and volume.
- Follow all institutional and local regulations for waste manifest and transportation.

Protocol for Managing Spills of **2-Hydroxyethyl Acetate**

- Immediate Response:
 - Alert personnel in the immediate area and evacuate if necessary.
 - Remove all potential sources of ignition from the area.[\[1\]](#)
 - Ensure the area is well-ventilated.
- Containment and Cleanup:
 - Wearing appropriate PPE (gloves, eye protection, lab coat), contain the spill using an inert absorbent material like vermiculite, dry sand, or earth.[\[2\]](#)[\[8\]](#)
 - Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealable container for chemical waste.[\[1\]](#)
- Decontamination:
 - Clean the spill area thoroughly with soap and water.
 - Place all contaminated cleaning materials into the waste container.
- Disposal:
 - Dispose of the sealed container of spill cleanup material as hazardous waste, following the disposal protocol outlined above.

Mandatory Visualization



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Caption: Logical workflow for the safe disposal of **2-hydroxyethyl acetate** waste.

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